

Application Notes & Protocols for Solid-Phase Extraction of Triasulfuron from Environmental Matrices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triasulfuron*

Cat. No.: *B1222591*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and standardized protocols for the solid-phase extraction (SPE) of **Triasulfuron** from various environmental samples, primarily water and soil. The methodologies outlined are compiled from validated analytical procedures to ensure reliable and reproducible results for residue analysis.

Introduction

Triasulfuron is a sulfonylurea herbicide used for the control of broad-leaved weeds in cereal crops.^[1] Its presence and persistence in environmental matrices such as soil and water are of significant concern due to potential groundwater contamination and risks to aquatic life.^[1] Accurate and sensitive analytical methods are crucial for monitoring its levels in the environment. Solid-phase extraction (SPE) is a widely used technique for the cleanup and concentration of analytes from complex matrices prior to chromatographic analysis. This document details SPE protocols for **Triasulfuron** using different sorbents and analytical finishes.

Data Presentation: Quantitative Performance of SPE Methods

The following tables summarize the quantitative data from various studies on the solid-phase extraction of **Triasulfuron** from water and soil samples.

Table 1: SPE Performance Data for **Triasulfuron** in Water Samples

SPE Sorbent	Sample Volume	Elution Solvent	Analytical Method	Recovery (%)	LOQ	LOD	Reference
Waters Oasis MCX	25 mL	Methanol :35% Ammonia Solution (95:5, v/v)	HPLC/MS/MS	-	0.01 µg/L	0.133-0.222 ng/L	[2]
C18	-	Acidified Methanol	HPLC-UV	73-94%	-	1.0 µg/L	[3]

Table 2: SPE Performance Data for **Triasulfuron** in Soil Samples

Extraction Method	SPE Sorbent	Elution Solvent	Analytical Method	Recovery (%)	LOQ	LOD	Reference
Deionized Water Extraction	C18	Acidified Methanol	HPLC-UV	77-97%	-	3 µg/kg	[3]
Methanol - Phosphate Buffer (pH 7)	Si Adsorption Tube	-	LC-UV / LC/MS	83%	-	0.4 µg/kg	
Acetonitrile with Extrelut	-	-	LC-UV / LC/MS	67%	-	2 µg/kg	

Experimental Protocols

Protocol 1: SPE of Triasulfuron from Water Samples using a Mixed-Mode Cation Exchange (MCX) Sorbent

This protocol is based on the Syngenta method GRM035.03A for the analysis of **Triasulfuron** in ground, surface, and drinking water.

1. Materials and Reagents

- Waters Oasis MCX SPE Cartridges (60 mg, 3 mL)
- Methanol (HPLC grade)
- Ultrapure Water
- Concentrated Orthophosphoric Acid
- 35% Ammonia Solution
- Nitrogen gas for evaporation

2. Sample Preparation

- To a 25 mL water sample, add 50 μ L of concentrated orthophosphoric acid.

3. SPE Cartridge Conditioning

- Condition the Waters Oasis MCX SPE cartridge by passing 3 mL of methanol followed by 3 mL of ultrapure water. Do not allow the cartridge to dry.

4. Sample Loading

- Load the acidified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Rinse the sample container with 1% orthophosphoric acid and apply the rinsate to the cartridge.

5. Analyte Elution

- Elute the retained **Triasulfuron** from the cartridge with 3 mL of a methanol:35% ammonia solution (95:5, v/v).

6. Eluate Processing and Analysis

- Concentrate the eluate to 0.5 mL under a gentle stream of nitrogen at 40°C.
- Reconstitute the sample to 2 mL with ultrapure water and sonicate.
- The sample is now ready for analysis by HPLC/MS/MS.

Protocol 2: SPE of Triasulfuron from Alkaline Soil Samples using a C18 Sorbent

This protocol is adapted from a method for the analysis of sulfonylurea herbicides in alkaline soils.

1. Materials and Reagents

- C18 SPE Cartridges
- Methanol (HPLC grade)
- Deionized Water
- Acidified Methanol for elution
- Centrifuge capable of 10,000 rpm
- Shaker
- Glass micro-fiber filters

2. Soil Extraction

- Weigh a representative sample of air-dried soil.

- Add a sufficient volume of deionized water to the soil sample.
- Shake the mixture for one hour.
- Centrifuge the sample at 10,000 rpm for 15 minutes.
- Collect the supernatant.
- Repeat the extraction process on the soil pellet and combine the supernatants.

3. Sample Filtration and SPE

- Filter the combined supernatant through a glass micro-fiber filter.
- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Pass the filtered supernatant through the conditioned C18 cartridge at a flow rate not exceeding 20 mL/min.

4. Analyte Elution

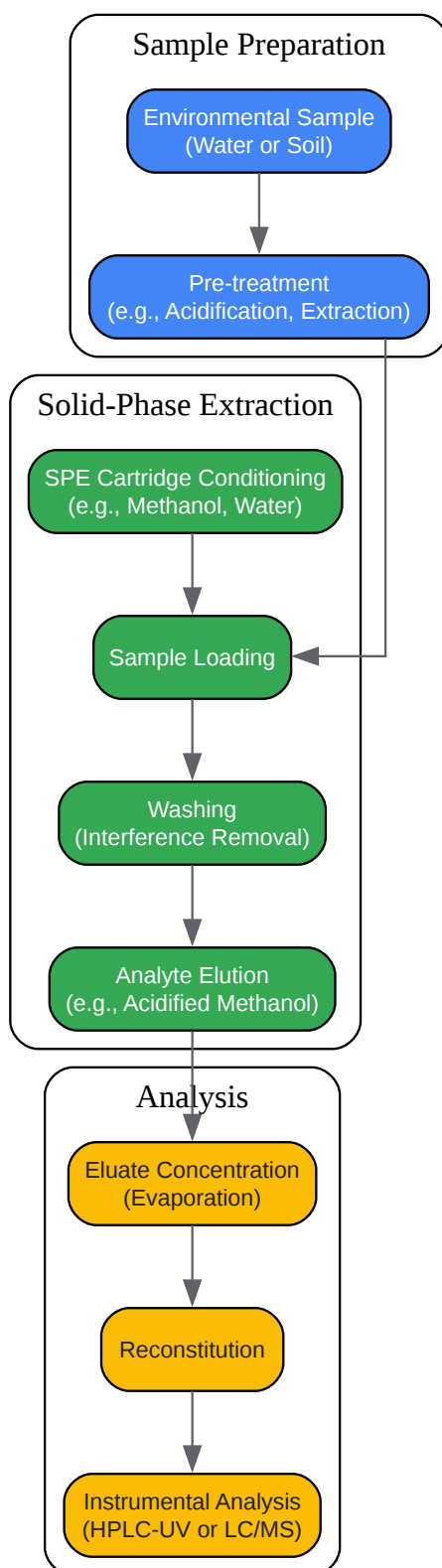
- Elute the retained **Triasulfuron** from the cartridge with acidified methanol.

5. Analysis

- The eluate can be directly analyzed by HPLC-UV.

Visualizations

General Workflow for Solid-Phase Extraction of Triasulfuron



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triasulfuron | C₁₄H₁₆ClN₅O₅S | CID 73282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. epa.gov [epa.gov]
- 3. Simultaneous analysis of triasulfuron, metsulfuron-methyl and chlorsulfuron in water and alkaline soils by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols for Solid-Phase Extraction of Triasulfuron from Environmental Matrices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222591#solid-phase-extraction-techniques-for-triasulfuron-from-environmental-matrices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com